

A Comprehensive Technical Guide to 2-Hydroxy-4-phenylbenzoic Acid

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Compound of Interest

Compound Name:	2-Hydroxy-4-phenylbenzoic acid
CAS No.:	4482-27-3
Cat. No.:	B1601447

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of **2-hydroxy-4-phenylbenzoic acid**, a biphenyl derivative of salicylic acid with significant potential in medicinal chemistry and materials science. This document details its nomenclature, physicochemical properties, synthesis methodologies, and known biological activities, with a particular focus on its prospective applications in drug development. As a Senior Application Scientist, this guide is structured to deliver not only foundational knowledge but also actionable insights into the synthesis and potential mechanisms of action of this compound, grounded in established chemical principles and supported by scientific literature.

Introduction and Nomenclature

4-Phenylsalicylic acid, a derivative of salicylic acid, presents an interesting scaffold for the development of novel therapeutic agents. Its formal IUPAC name is **2-hydroxy-4-phenylbenzoic acid**^[1]. The presence of a phenyl group on the salicylic acid backbone

significantly alters its electronic and steric properties, opening avenues for diverse pharmacological activities.

Synonyms:

- 4-Phenylsalicylic acid
- **2-Hydroxy-4-phenylbenzoic acid**
- 4-Phenyl-2-hydroxybenzoic acid

CAS Number: 4482-27-3[1]

Molecular Formula: C₁₃H₁₀O₃[1]

Molecular Weight: 214.22 g/mol [1]

This guide will explore the synthesis, properties, and potential applications of this intriguing molecule, providing a solid foundation for researchers and drug development professionals.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-hydroxy-4-phenylbenzoic acid** is crucial for its application in drug design and formulation. The following table summarizes its key properties.

Property	Value	Source
Melting Point	207-208 °C	[2]
Boiling Point (Predicted)	414.1 ± 45.0 °C	[2]
Density (Predicted)	1.292 ± 0.06 g/cm ³	[2]
pKa (Predicted)	2.97 ± 0.10	[2]
Solubility	Slightly soluble in DMSO, Very slightly soluble in Methanol (with sonication)	[2]
Appearance	Beige to Very Dark Beige Solid	[2]
XLogP3	4.3	[1]

Synthesis Methodologies

The synthesis of **2-hydroxy-4-phenylbenzoic acid** can be approached through several established organic reactions. The choice of synthetic route will depend on the availability of starting materials, desired scale, and required purity. Two plausible and widely applicable methods are the Kolbe-Schmitt reaction and the Suzuki-Miyaura cross-coupling reaction.

Kolbe-Schmitt Carboxylation of 4-Phenylphenol

The Kolbe-Schmitt reaction is a classic method for the ortho-carboxylation of phenols[3][4]. In this approach, 4-phenylphenol is first converted to its phenoxide, which then undergoes electrophilic carboxylation with carbon dioxide under pressure and heat[3].

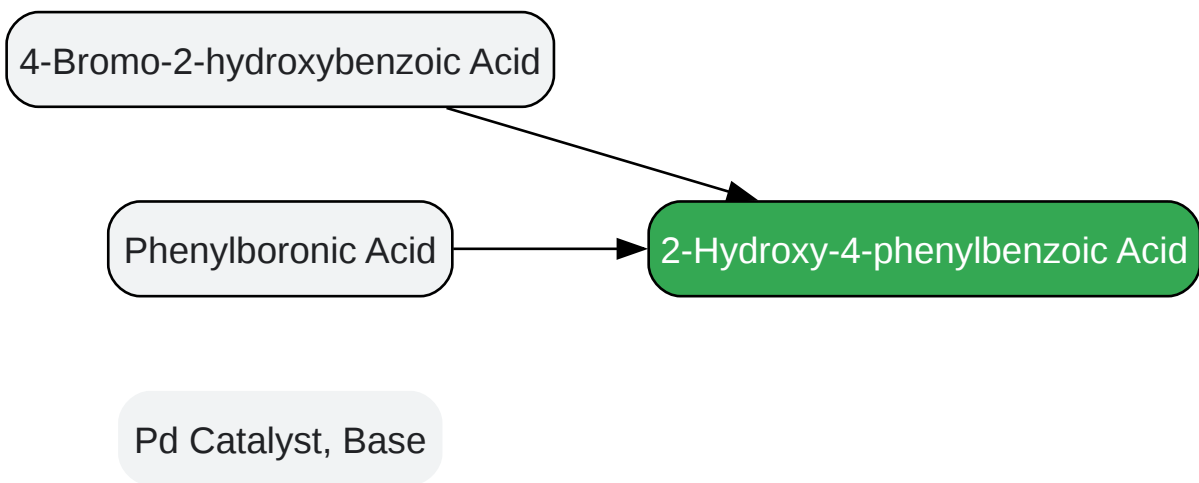
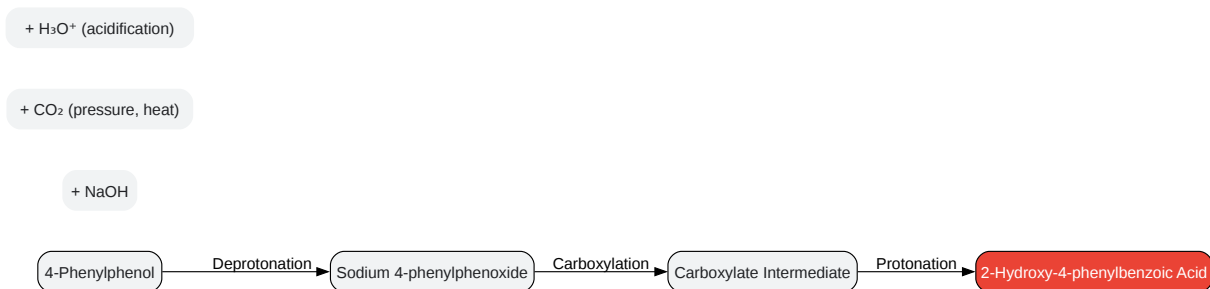
Reaction Causality: The phenoxide is a much more powerful nucleophile than the corresponding phenol, making it reactive towards the weak electrophile, carbon dioxide. The ortho-product is often favored due to the coordination of the alkali metal cation between the phenoxide oxygen and the incoming carbon dioxide.

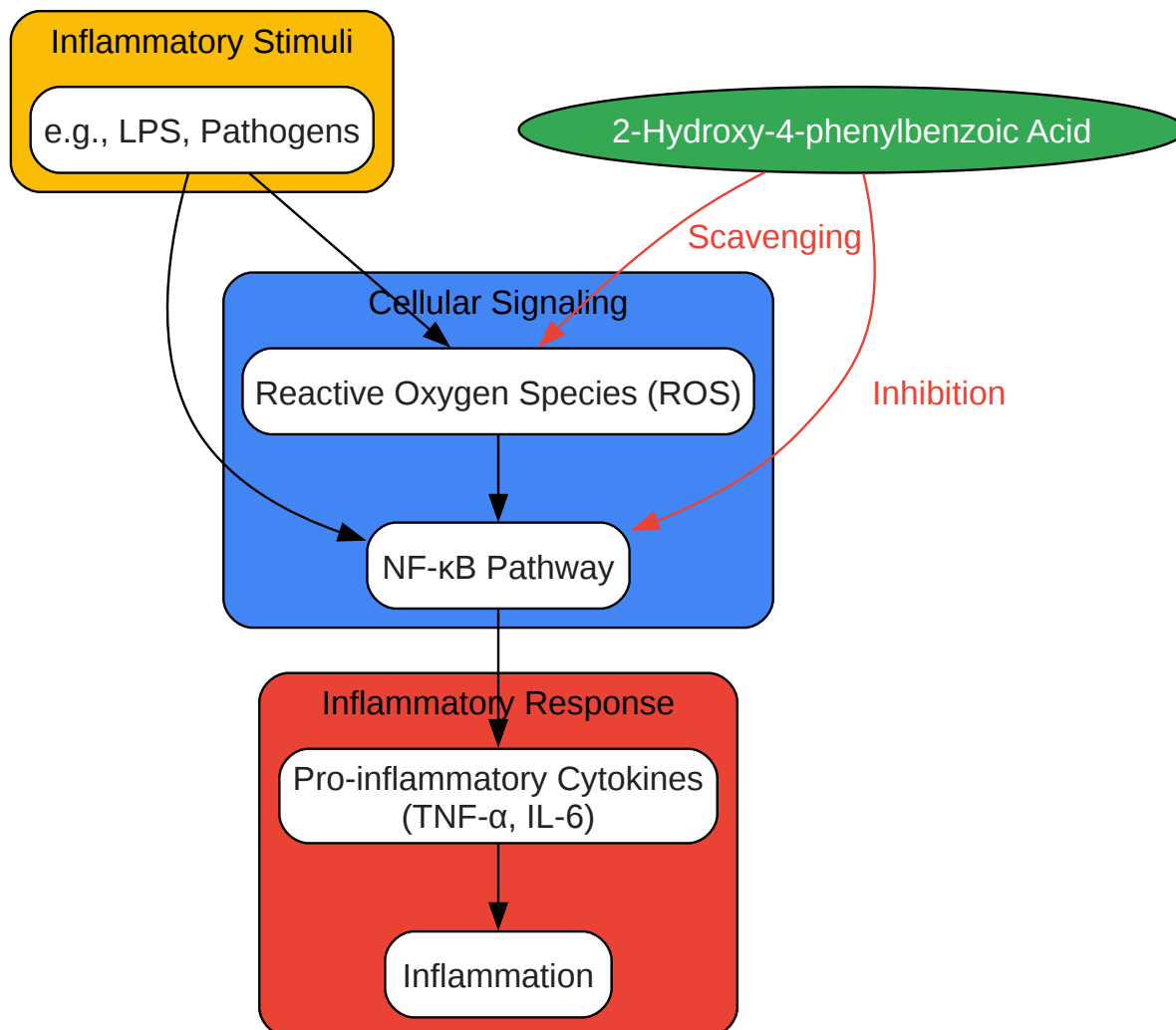
Experimental Protocol (Generalized):

- **Phenoxide Formation:** In a high-pressure autoclave, 4-phenylphenol is treated with a strong base, such as sodium hydroxide or potassium hydroxide, in an inert, high-boiling solvent to

form the corresponding phenoxide. The reaction is typically heated to remove any water present.

- Carboxylation: The autoclave is then pressurized with dry carbon dioxide to 100 atm or higher and heated to a temperature typically ranging from 125-150°C for several hours[3].
- Work-up and Isolation: After cooling and venting the autoclave, the reaction mixture is dissolved in water and acidified with a strong mineral acid (e.g., HCl or H₂SO₄) to precipitate the crude **2-hydroxy-4-phenylbenzoic acid**.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water.





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Sources

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- [2. 2-Hydroxy-4-phenylbenzoic acid | 4482-27-3 \[chemicalbook.com\]](#)
- [3. Kolbe–Schmitt reaction - Wikipedia \[en.wikipedia.org\]](#)
- [4. chem.ucla.edu \[chem.ucla.edu\]](#)
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